

Rosabulin stability in solution

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Compound Focus: Rosabulin

CAS No.: 501948-05-6

Cat. No.: S548484

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Rosabulin Storage & Handling

The table below summarizes the key stability and handling information for **Rosabulin** from supplier data sheets.

Aspect	Details
Molecular Formula	C ₂₂ H ₁₆ N ₄ O ₂ S [1] [2]
CAS Number	501948-05-6 [1] [2]
Recommended Solvent	DMSO [1] [2]
Stock Solution Concentration	~50 mg/mL (~124.86 mM) in DMSO [1] [2]
Powder Storage	-20°C for 3 years; 4°C for 2 years [1] [2]
Solution Storage	-80°C for 6 months; -20°C for 1 month [1] [2]
Shipping Condition	Room temperature (stable at ambient temperature for a few days during shipping) [2]

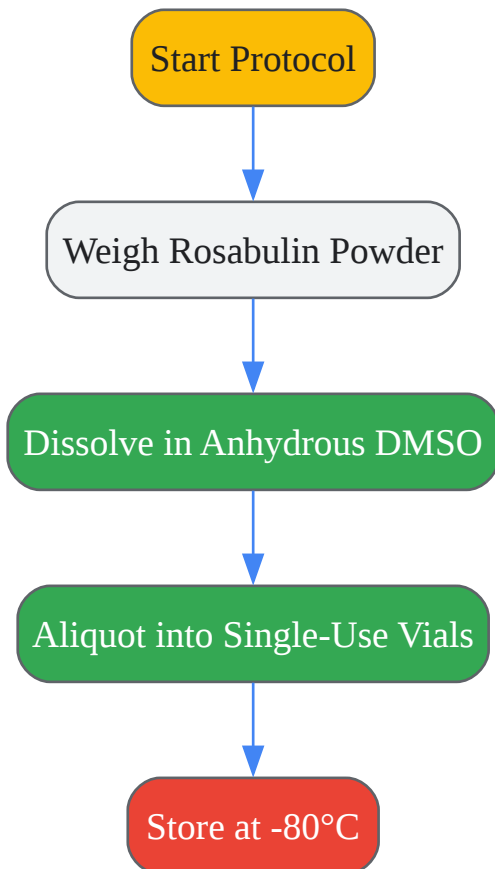
Recommended Protocols

Here are detailed methodologies for preparing and storing **Rosabulin** solutions based on the supplier's information.

Preparation of Stock Solution

- **Weighing:** Allow the **Rosabulin** powder to equilibrate to room temperature before opening to prevent condensation. Accurately weigh the desired mass of **Rosabulin** powder.
- **Reconstitution:** Transfer the powder to a volumetric flask. Add the appropriate volume of pure, anhydrous DMSO to achieve a final concentration of approximately 50 mg/mL (124.86 mM) [1] [2].
- **Mixing:** Gently vortex or sonicate the solution to ensure complete dissolution, forming a clear, light yellow to green-yellow solution [1] [2].
- **Aliquoting:** Immediately upon dissolution, aliquot the stock solution into single-use vials to minimize freeze-thaw cycles and exposure to ambient conditions.

The workflow for preparing a stable **Rosabulin** stock solution is as follows:



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In Vivo Formulation Preparation

For animal studies, the stock solution requires further dilution. Below is a table of common formulations suggested for compounds with low water solubility [2].

Formulation	Composition (Example for 1 mL final volume)
Injection 1	100 µL DMSO stock + 50 µL Tween 80 + 850 µL Saline (0.9% NaCl)
Injection 2	100 µL DMSO stock + 400 µL PEG300 + 50 µL Tween 80 + 450 µL Saline
Injection 3	100 µL DMSO stock + 900 µL Corn oil
Oral 1	Suspend in 0.5% Carboxymethylcellulose Sodium (CMC-Na) solution

Frequently Asked Questions

Q1: What is the maximum recommended storage time for Rosabulin stock solutions? For the best stability, store aliquots at **-80°C for up to 6 months**. If stored at **-20°C**, use the solution within **1 month** [1] [2]. Always label vials with the preparation date and concentration.

Q2: How should I handle Rosabulin solutions to ensure stability?

- **Avoid repeated freeze-thaw cycles:** Aliquot upon preparation.
- **Use anhydrous DMSO:** Ensure the solvent is dry, as moisture can accelerate degradation.
- **Protect from light:** Store solutions in amber vials or wrapped in foil, as the chemical structure may be light-sensitive.

Q3: Are there any stability-indicating methods for analyzing Rosabulin purity? The search results did not identify any published stability-indicating HPLC or UPLC methods specifically for **Rosabulin**. For rigorous stability assessment, you would need to develop and validate an in-house method. A general approach, inspired by methods for other compounds, involves:

- Using a C18 column (e.g., Acquity BEH C18, 1.7 µm) [3] [4].

- A mobile phase of acidified water (e.g., 0.1% TFA) and an organic solvent like methanol or acetonitrile in a gradient or isocratic elution [3] [4].
- Forcing degradation of the drug under various conditions (acid, base, oxidation, heat, light) and demonstrating that the method can separate the parent drug from its degradation products [3] [5].

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References

1. [medchemexpress.com/ Rosabulin .html](https://www.medchemexpress.com/Rosabulin.html) [medchemexpress.com]
2. | [microtubule inhibitor](#) | CAS# 501948-05-6 | [InvivoChem Rosabulin](#) [invivochem.com]
3. [Development and Validation of a Stability-Indicating RP ...](#) [pmc.ncbi.nlm.nih.gov]
4. [A Novel Validated UHPLC Method for the Estimation of ...](#) [mdpi.com]
5. [A stability-indicating HPLC-UV method for the ...](#) [pmc.ncbi.nlm.nih.gov]

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